"4-Chloro-5-methoxy-7-aza-2-oxindole synthesis protocol"

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Compound of Interest

Compound Name:	*4-Chloro-5-methoxy-7-aza-2-oxindole*
CAS No.:	*1190322-44-1*
Cat. No.:	*B1430875*

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The following technical guide details the synthesis of **4-Chloro-5-methoxy-7-aza-2-oxindole** (systematically named 4-chloro-5-methoxy-1H-pyrrolo[2,3-b]pyridin-2(3H)-one). This protocol is designed for medicinal chemists requiring high-purity scaffolds for kinase inhibitor development (e.g., VEGFR, PDGFR targets).[1]

Executive Summary: Strategic Synthesis Rationale

The 7-aza-2-oxindole scaffold is a "privileged structure" in drug discovery, offering superior hydrogen-bonding capabilities compared to its indole counterparts due to the pyridine nitrogen (N7).[1] The introduction of a 4-chloro substituent provides a handle for further cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) or occupies a hydrophobic pocket, while the 5-methoxy group modulates electron density and solubility.[1]

This protocol utilizes a Late-Stage Oxidation Strategy.[1] Rather than constructing the oxindole ring de novo (which often suffers from regioselectivity issues in pyridine cyclizations), we employ the robust Marfat Modification to oxidize a fully functionalized 7-azaindole core.[1] This

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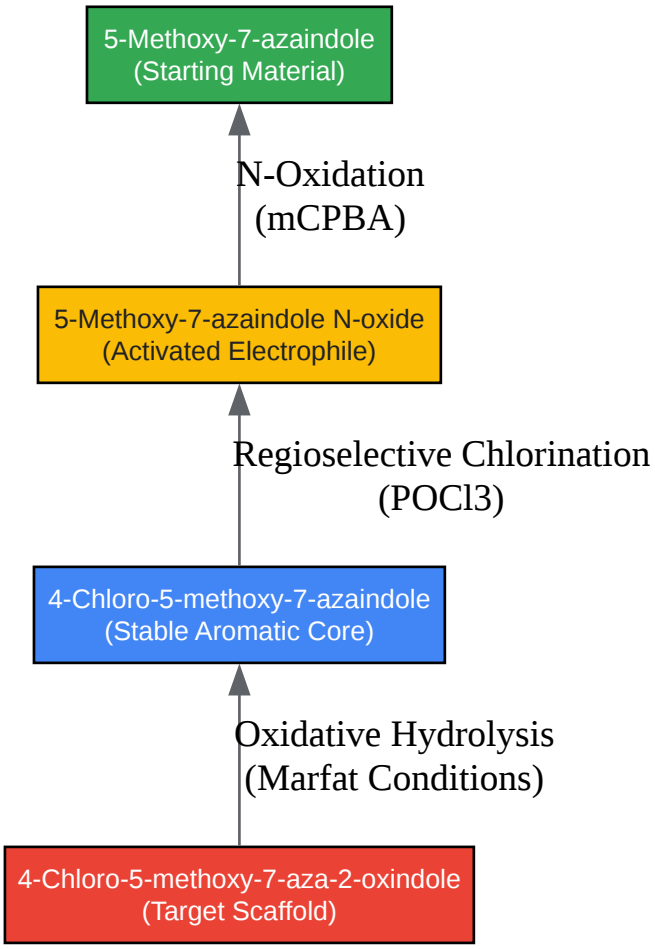
ensures the delicate 4-chloro-5-methoxy substitution pattern is established early on a stable aromatic system before the sensitive oxindole moiety is generated.[1]

Part 1: Retrosynthetic Analysis & Pathway

The synthesis is disconnected into three critical phases:

- Core Oxidation (Target Generation): Transformation of the indole C2-C3 bond to the lactam (oxindole).[1]
- Regioselective Chlorination: Installing the chlorine at C4 via N-oxide activation.[1]
- Starting Material: 5-Methoxy-7-azaindole (commercially available or synthesized from 2-amino-5-methoxypyridine).[1]



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Caption: Retrosynthetic disconnection strategy relying on sequential functionalization of the 7-azaindole core.

Part 2: Detailed Synthesis Protocol

Step 1: Activation via N-Oxidation

Objective: Convert 5-methoxy-7-azaindole into its N-oxide to activate the C4 position for nucleophilic aromatic substitution.[1]

- Reagents: 5-Methoxy-7-azaindole (1.0 eq), m-Chloroperoxybenzoic acid (mCPBA, 1.2 eq), Ethyl Acetate (EtOAc) or DCM.[1]
- Mechanism: Electrophilic attack of the pyridine nitrogen on the peracid oxygen.[1]

Protocol:

- Dissolve 5-methoxy-7-azaindole (10.0 g, 67.5 mmol) in EtOAc (150 mL) at 0°C.
- Add mCPBA (70% wt, 20.0 g, 81.0 mmol) portion-wise over 30 minutes.
- Allow the mixture to warm to room temperature (RT) and stir for 4 hours. Monitor by TLC (DCM:MeOH 10:1); the N-oxide is significantly more polar.[1]
- Workup: Cool to 0°C. The product often precipitates as the m-chlorobenzoic acid salt.[1] Filter the solid.[1][2]
- Free Base Release: Suspend the solid in saturated aqueous $NaHCO_3$ and extract with DCM/Isopropanol (3:1) multiple times. Dry over Na_2SO_4 and concentrate.
- Yield Expectation: 85-90% (Off-white solid).

Step 2: Regioselective C4-Chlorination

Objective: Install the chlorine atom at the 4-position.[1] Scientific Insight: The N-oxide moiety makes the C2 and C4 positions susceptible to nucleophilic attack.[1] While $POCl_3$ alone can chlorinate both, the presence of the 5-methoxy group steric bulk and electronic directing effects favors the C4 position.[1]

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- Reagents: Phosphorus oxychloride ($POCl_3$), Diisopropylethylamine (DIPEA) (Optional but recommended to scavenge HCl).[1]

Protocol:

- Suspend the N-oxide (5.0 g) in $POCl_3$ (25 mL, excess).
- Critical Step: Heat the mixture to 80-90°C. The reaction will initially be a slurry and then solubilize.[1]
- Stir for 4-6 hours. Monitor by LC-MS for conversion of M+16 (oxide) to M+19/21 (chloro pattern).[1]
- Quench (Hazardous): Cool to RT. Slowly pour the reaction mixture into crushed ice/water (200 mL) with vigorous stirring. Maintain temperature <20°C.
- Neutralize with aqueous NaOH (6N) to pH 8-9.
- Extract with EtOAc (3 x 100 mL). Wash combined organics with brine, dry ($MgSO_4$), and concentrate.[1]
- Purification: Flash column chromatography (Hexanes:EtOAc gradient). The 4-chloro isomer is typically less polar than the 2-chloro byproduct (if any).[1]
- Yield Expectation: 60-70%.

Step 3: Marfat Oxidation to 7-Aza-2-oxindole

Objective: Convert the indole to the oxindole.[1] Method: Modified Marfat conditions (NBS in t-BuOH/H_2O or AcOH). This method avoids the harsh conditions of direct oxidation and proceeds via a 3,3-dibromo or 3-bromo-3-hydroxy intermediate which hydrolyzes.[1]

- Reagents: N-Bromosuccinimide (NBS), t-Butanol (t-BuOH), Water, Acetic Acid.[1]

Protocol:

- Dissolve 4-chloro-5-methoxy-7-azaindole (2.0 g, 11.0 mmol) in t-BuOH (40 mL) and H_2O (4 mL).

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- Add NBS (6.0 g, 33.0 mmol, 3.0 eq) portion-wise at RT. The solution will turn orange/red.[1]
- Stir for 2 hours. LC-MS should show the formation of the 3,3-dibromo intermediate (M+158 shift pattern).[1]
- Hydrolysis/Reduction: Add Acetic Acid (20 mL) and Zinc dust (4.0 g, excess) directly to the reaction mixture. Stir at RT for 1 hour. This reduces the gem-dibromide/bromide to the ketone (oxindole).[1]
- Workup: Filter off the Zinc.[1] Concentrate the filtrate to remove t-BuOH.[1]
- Dilute the residue with water (50 mL). The product may precipitate.[1] If not, extract with EtOAc.[1]
- Purification: Recrystallization from Ethanol or flash chromatography (DCM:MeOH).
- Yield Expectation: 55-65%.

Part 3: Analytical & Quality Control

Key Characterization Data (Simulated)

Analysis	Expected Signal / Result	Structural Assignment
1H NMR (DMSO-d6)	δ 11.2 (br s, 1H)	N1-H (Lactam NH)
δ 7.95 (s, 1H)	C6-H (Aromatic proton next to N7)	
δ 3.85 (s, 3H)	O-CH3 (Methoxy group)	
δ 3.55 (s, 2H)	C3-H2 (Methylene of oxindole ring)	
LC-MS (ESI+)	m/z ~ 199.0 / 201.0 (3:1 ratio)	[M+H]+ consistent with Cl isotope pattern.[1]
Appearance	Tan to light brown powder	Typical for azaindole-oxindoles.[1]

Troubleshooting Guide

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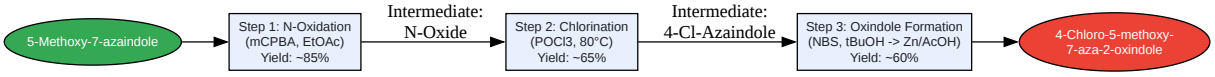
- Issue: Chlorination at C2 instead of C4.
  - Solution: Ensure the N-oxide is fully formed and pure.[1] Lower the $POCl_3$ temperature to 60°C and extend time.
- Issue: Over-bromination in Step 3 (Bromination of the benzene ring).
  - Solution: The 5-methoxy group activates the ring, but the 4-chloro deactivates it.[1] If ring bromination occurs, reduce NBS equivalents to 2.2 eq and lower temperature to 0°C.
- Issue: Incomplete hydrolysis to oxindole.
  - Solution: Increase the duration of the Zn/AcOH step or heat to 50°C.

Part 4: Process Visualization



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Caption: Linear workflow for the conversion of 5-methoxy-7-azaindole to the target oxindole.

References

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